

A Comparative Tafel Analysis of Nickel-Based Electrocatalysts for Water Splitting

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Compound of Interest

Compound Name: Nickel;vanadium

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This guide provides an objective comparison of the electrocatalytic performance of various nickel-based materials for the hydrogen evolution reaction (HER) and the oxygen evolution reaction (OER), key processes in water splitting for hydrogen production. The performance of these electrocatalysts is evaluated based on Tafel analysis, a fundamental method for assessing the efficiency and reaction kinetics of electrocatalytic materials.

Data Presentation

The following tables summarize the key performance parameters of different nickel-based electrocatalysts for HER and OER in alkaline media. These parameters include the Tafel slope (b), which indicates the rate at which the reaction rate increases with applied potential, and the overpotential (η) required to achieve a current density of 10 mA cm^{-2} , a benchmark for efficient catalytic activity. A lower Tafel slope and a lower overpotential are indicative of a more efficient electrocatalyst.

Table 1: Comparative Tafel Analysis for Hydrogen Evolution Reaction (HER) in 1 M KOH

Electrocatalyst	Substrate	Tafel Slope (mV dec ⁻¹)	Overpotential (η) @ 10 mA cm ⁻² (mV)
Ni Foam	Ni Foam	130	217[1]
NiS _x	Stainless Steel	100	Not specified
NiFeS	Ni Foam	53	Not specified
NiCoP	Ni Foam	84.2	144
NiO@Ni/WS ₂	Carbon Cloth	Not specified	40[2]
Ni-Fe-Co nanostructure	Not specified	86	91[3]

Table 2: Comparative Tafel Analysis for Oxygen Evolution Reaction (OER) in 1 M KOH

Electrocatalyst	Substrate	Tafel Slope (mV dec ⁻¹)	Overpotential (η) @ 10 mA cm ⁻² (mV)
Stainless Steel Mesh	Stainless Steel	51	277[1]
NiFe LDH	Ni Foam	31 - 71.1	210 - 247
NiCo LDH	Ni Foam	72	271
Ni-Fe-OH@Ni ₃ S ₂	Ni Foam	39.5	120
NiO@Ni/WS ₂	Carbon Cloth	108.9	Not specified
Ni-Fe-Co nanostructure	Not specified	43	316[3]

Experimental Protocols

The following is a generalized experimental protocol for conducting Tafel analysis of nickel-based electrocatalysts in alkaline media, based on methodologies cited in the literature.

1. Electrode Preparation:

- **Substrate Cleaning:** The substrate (e.g., nickel foam, carbon cloth) is typically cleaned to remove any surface impurities. This often involves sonication in a sequence of solvents such as acetone, ethanol, and deionized water, followed by an acid treatment (e.g., with HCl) to remove any oxide layer.
- **Catalyst Deposition:** The nickel-based electrocatalyst is then deposited onto the cleaned substrate. This can be achieved through various methods, including electrodeposition, hydrothermal synthesis, or chemical bath deposition.^[4] The loading of the catalyst is often controlled to ensure uniformity and comparability between different samples.

2. Electrochemical Cell Setup:

- **A standard three-electrode electrochemical cell is used.**
- **Working Electrode:** The prepared catalyst-coated substrate.
- **Counter Electrode:** A platinum wire or graphite rod is commonly used.
- **Reference Electrode:** A saturated calomel electrode (SCE) or a silver/silver chloride (Ag/AgCl) electrode is typically employed. All potentials are then converted to the Reversible Hydrogen Electrode (RHE) scale using the Nernst equation: $E(\text{RHE}) = E(\text{ref}) + 0.059 \times \text{pH} + E^0(\text{ref})$.
- **Electrolyte:** For alkaline HER and OER, a 1.0 M potassium hydroxide (KOH) solution is a common electrolyte.

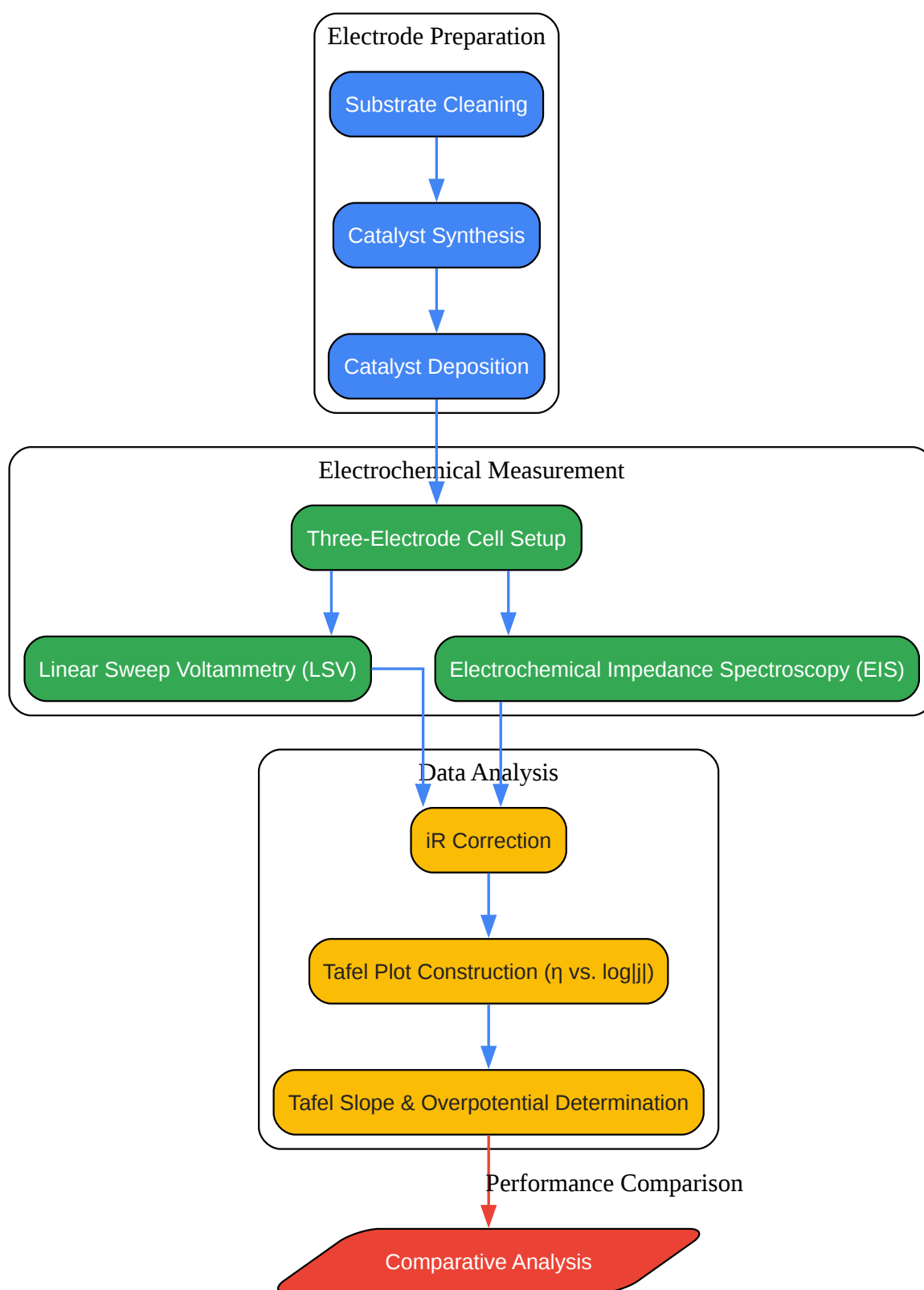
3. Tafel Plot Measurement:

- **Linear Sweep Voltammetry (LSV):** The primary technique used to generate the data for a Tafel plot. The potential is swept at a slow scan rate (typically $1\text{--}5 \text{ mV s}^{-1}$) in the desired potential range for either HER or OER.
- **Data Analysis:** The Tafel plot is constructed by plotting the overpotential (η) versus the logarithm of the current density ($\log|j|$). The linear portion of this plot is fitted to the Tafel equation: $\eta = b \log|j| + a$, where 'b' is the Tafel slope.

- **iR Correction:** The measured potentials are often corrected for the ohmic drop (iR) of the solution, where ' i ' is the current and ' R ' is the solution resistance. This resistance is typically determined by Electrochemical Impedance Spectroscopy (EIS).

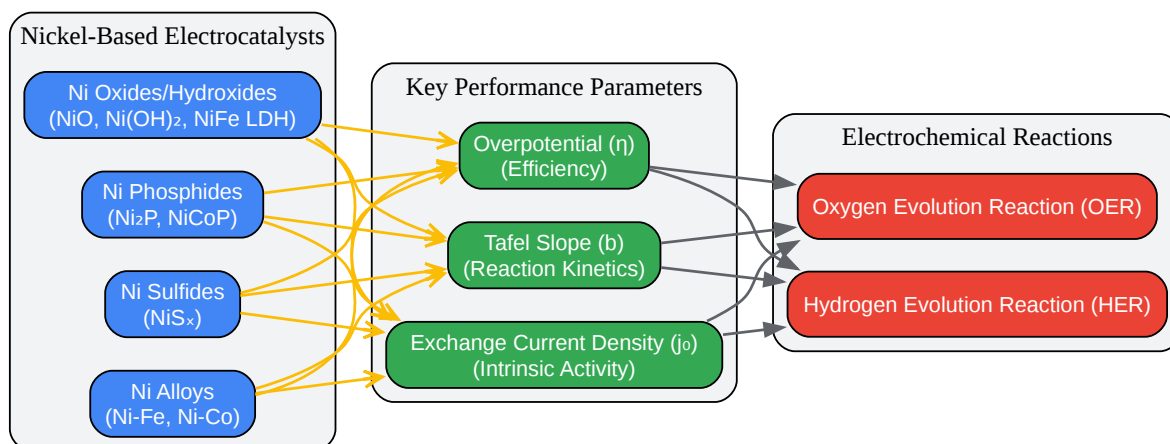
Mandatory Visualization

The following diagrams illustrate the key concepts and workflows involved in the comparative Tafel analysis of nickel-based electrocatalysts.



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Caption: Experimental workflow for Tafel analysis of nickel-based electrocatalysts.



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Caption: Logical relationship in comparative Tafel analysis of Ni-based electrocatalysts.

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- To cite this document: BenchChem. [A Comparative Tafel Analysis of Nickel-Based Electrocatalysts for Water Splitting]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b15484145#comparative-tafel-analysis-of-nickel-based-electrocatalysts>]

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